2-Chloro-5-methoxy-3-methylpyridine molecular structure

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Compound of Interest

Compound Name:	*2-Chloro-5-methoxy-3-methylpyridine*
CAS No.:	*74650-70-7*
Cat. No.:	*B1355014*

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An In-depth Technical Guide to the Molecular Structure and Synthetic Utility of **2-Chloro-5-methoxy-3-methylpyridine**

Abstract

This technical guide provides a comprehensive analysis of **2-Chloro-5-methoxy-3-methylpyridine**, a substituted heterocyclic compound of significant interest to researchers in medicinal chemistry and materials science. While not as extensively documented as some of its isomers, its unique substitution pattern presents a valuable scaffold for the development of novel bioactive agents and functional materials. This document elucidates its molecular structure, discusses its predicted spectroscopic characteristics, proposes a viable synthetic pathway based on established chemical principles, and explores its potential applications as a versatile chemical building block. The insights provided are tailored for researchers, scientists, and drug development professionals seeking to leverage the chemical potential of functionalized pyridine derivatives.

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Introduction to Substituted Pyridines in Chemical Science

The pyridine ring is a foundational scaffold in modern chemistry, particularly within the pharmaceutical and agrochemical sectors. Its presence in numerous natural products and synthetic drugs underscores its privileged role in interacting with biological systems. The nitrogen atom imparts unique electronic properties, influencing hydrogen bonding capacity, solubility, and metabolic stability. Functionalization of the pyridine ring with various substituents allows for the fine-tuning of these properties, enabling chemists to design molecules with specific therapeutic or material characteristics.

2-Chloro-5-methoxy-3-methylpyridine is a prime example of a multi-functionalized pyridine intermediate. Each substituent—a chloro group, a methoxy group, and a methyl group—offers a distinct handle for chemical modification and property modulation:

- The 2-chloro substituent is a key reactive site, ideal for nucleophilic aromatic substitution and, more importantly, for modern cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig, Sonogashira), allowing for the construction of complex molecular architectures.
- The 5-methoxy group, an electron-donating substituent, modulates the electronic profile of the ring, influencing its reactivity and potential for intermolecular interactions. It can also impact the compound's lipophilicity and metabolic profile.
- The 3-methyl group provides steric bulk and enhances lipophilicity, which can be crucial for optimizing binding interactions with biological targets or improving formulation properties.

This guide delves into the core structural and chemical aspects of this compound, providing a framework for its synthesis and application in advanced research.

Molecular Structure and Physicochemical Properties

Chemical Identity

A clear definition of the molecule's core properties is essential for any experimental design. The key identifiers and properties of **2-Chloro-5-methoxy-3-methylpyridine** are summarized

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below.

Property	Value	Source
IUPAC Name	2-Chloro-5-methoxy-3-methylpyridine	-
CAS Number	74650-70-7	[1]
Molecular Formula	C_7H_8ClNO	
Molecular Weight	157.60 g/mol	
Canonical SMILES	COC1=CC(=C(N=C1)Cl)C	-
InChI Key	HNYOWJROVIRPCU-UHFFFAOYSA-N	

Structural Elucidation

The molecular architecture of **2-Chloro-5-methoxy-3-methylpyridine** consists of a central pyridine ring substituted at the C2, C3, and C5 positions. The arrangement of these functional groups dictates the molecule's reactivity and three-dimensional shape.

*Molecular structure of **2-Chloro-5-methoxy-3-methylpyridine**.*

The pyridine ring is aromatic and therefore largely planar. X-ray crystallography studies on the related compound 2-Chloro-5-(chloromethyl)pyridine confirm that the pyridine core is almost perfectly planar[2]. It is expected that **2-Chloro-5-methoxy-3-methylpyridine** adopts a similar planar conformation, with the methyl and methoxy groups oriented to minimize steric hindrance. The electronic nature of the ring is polarized due to the electronegative nitrogen atom and the electron-withdrawing chloro group, making the carbon atoms electrophilic, particularly at the C4 and C6 positions. This is counterbalanced by the electron-donating effects of the methoxy and methyl groups.

Predictive Spectroscopic Characterization

For unambiguous identification, spectroscopic analysis is indispensable. While specific experimental data for this compound is not publicly available, a predictive analysis based on

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established principles of spectroscopy provides a reliable characterization fingerprint.

^{1}H NMR Spectroscopy

The proton NMR spectrum is expected to show four distinct signals:

- Aromatic Protons: Two signals corresponding to the protons at the C4 and C6 positions. The C6 proton will likely appear further downfield due to the anisotropic effect of the adjacent nitrogen and will appear as a singlet or a narrowly split doublet. The C4 proton will appear as a singlet.
- Methoxy Protons (-OCH_3): A sharp singlet integrating to three protons, typically found in the range of δ 3.8-4.0 ppm.
- Methyl Protons (-CH_3): A sharp singlet integrating to three protons, typically found further upfield in the range of δ 2.2-2.5 ppm.

^{13}C NMR Spectroscopy

The molecule is asymmetric, and therefore, all seven carbon atoms are expected to be chemically distinct, resulting in seven unique signals in the ^{13}C NMR spectrum. The carbons attached to chlorine and nitrogen (C2, C6) would be the most deshielded and appear furthest downfield.

Infrared (IR) Spectroscopy

The IR spectrum would provide confirmation of the key functional groups:

- C=C and C=N stretching (aromatic ring): 1550-1610 cm^{-1}
- C-O stretching (methoxy group): 1050-1250 cm^{-1} (likely two bands for aryl-alkyl ether)
- C-H stretching (aromatic and aliphatic): 2850-3100 cm^{-1}
- C-Cl stretching: 600-800 cm^{-1}

Mass Spectrometry

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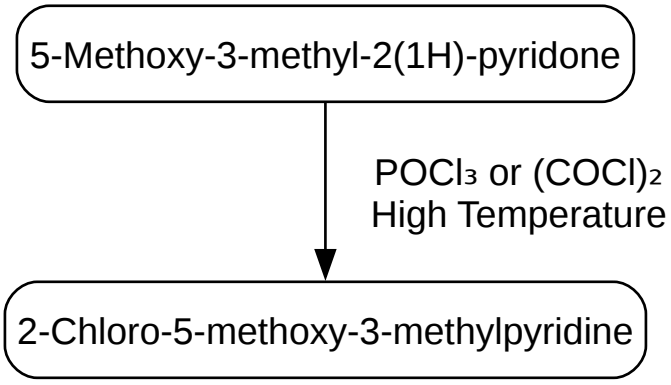
In a mass spectrum, the molecular ion peak (M^+) would be observed at m/z 157. An accompanying M+2 peak at m/z 159 with approximately one-third the intensity of the M^+ peak would be a definitive indicator of the presence of a single chlorine atom due to the natural isotopic abundance of ^{35}Cl and ^{37}Cl.

Representative Synthetic Strategy

While a standardized synthesis for **2-Chloro-5-methoxy-3-methylpyridine** is not widely published, a plausible and efficient route can be designed based on well-established pyridine chemistry. A logical approach involves the chlorination of a corresponding pyridone precursor, a robust and high-yield transformation.



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*Proposed synthetic workflow for **2-Chloro-5-methoxy-3-methylpyridine**.*

This strategy is advantageous because pyridone precursors are often readily accessible, and the chlorination step is typically clean and efficient. The use of phosphorus oxychloride ($POCl_3$) is a classic method for converting hydroxypyridines (or their pyridone tautomers) into chloropyridines[3].

Experimental Protocol: Chlorination of 5-Methoxy-3-methyl-2(1H)-pyridone

Disclaimer: This protocol is a representative example based on established chemical principles and should be adapted and optimized under appropriate laboratory safety protocols.

Objective: To synthesize **2-Chloro-5-methoxy-3-methylpyridine** from its pyridone precursor.

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Materials:

- 5-Methoxy-3-methyl-2(1H)-pyridone (1.0 eq)
- Phosphorus oxychloride ($POCl_3$) (3.0-5.0 eq)
- Inert solvent (e.g., Toluene or Acetonitrile, optional)
- Saturated sodium bicarbonate ($NaHCO_3$) solution
- Dichloromethane (DCM) or Ethyl Acetate (EtOAc) for extraction
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Standard glassware for reflux and workup

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, charge the 5-Methoxy-3-methyl-2(1H)-pyridone (1.0 eq).
- Reagent Addition: Carefully add phosphorus oxychloride (3.0 eq) to the flask. The reaction can be highly exothermic. If necessary, the addition can be performed in an ice bath to control the initial temperature rise.
  - Causality: $POCl_3$ serves as both the chlorinating agent and, in many cases, the solvent. A stoichiometric excess ensures the complete conversion of the pyridone.
- Heating: Heat the reaction mixture to reflux (typically 100-110 °C) and maintain for 2-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is fully consumed.
- Quenching: After cooling to room temperature, slowly and carefully pour the reaction mixture onto crushed ice. This step hydrolyzes the excess $POCl_3$ and must be done in a well-ventilated fume hood due to the evolution of HCl gas.
- Neutralization: Cautiously neutralize the acidic aqueous solution by the slow addition of saturated sodium bicarbonate solution until the pH is approximately 7-8.

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- Extraction: Transfer the neutralized mixture to a separatory funnel and extract the product with an organic solvent like DCM or EtOAc (3 x volumes).
    - Causality: The organic product is more soluble in the organic phase, allowing its separation from inorganic salts and byproducts in the aqueous phase.
- Drying and Concentration: Combine the organic layers, dry over anhydrous $MgSO_4$ or Na_2SO_4, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude product can be purified by flash column chromatography on silica gel or by vacuum distillation to yield the pure **2-Chloro-5-methoxy-3-methylpyridine**.

Applications in Research and Development

The true value of **2-Chloro-5-methoxy-3-methylpyridine** lies in its potential as a versatile intermediate for creating more complex molecules with desired functions.

A Key Intermediate for Cross-Coupling

The 2-chloro substituent is primed for a variety of palladium-catalyzed cross-coupling reactions. This allows for the facile introduction of aryl, alkyl, alkyne, and other groups at this position, serving as a powerful tool for library synthesis in drug discovery programs. The synthesis of 5-substituted 2,2'-bipyridines from 2-chloropyridines via Negishi cross-coupling is a well-documented example of this utility.

Scaffold for Bioactive Molecules

Functionalized pyridines are integral to many bioactive compounds. For instance, related structures like 2-Chloro-5-methylpyridine-3,4-diamine are used as precursors to construct imidazo[4,5-b]pyridines, which act as purine bioisosteres and exhibit a range of biological activities, including antiproliferative and antiviral properties[4]. Similarly, **2-Chloro-5-methoxy-3-methylpyridine** could serve as a starting point for novel therapeutics. A derivative of an indoloquinoline containing a chloro and methoxy substituted ring system has been synthesized and evaluated for its anticancer properties, demonstrating the potential of such scaffolds[5].

Agrochemical Synthesis

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Chlorinated pyridines are cornerstone intermediates in the agrochemical industry. The compound 2-chloro-5-(chloromethyl)pyridine, for example, is a critical intermediate in the synthesis of neonicotinoid insecticides[2][6]. The structural motifs present in **2-Chloro-5-methoxy-3-methylpyridine** make it a candidate for derivatization into new classes of herbicides or pesticides[3][7].

Safety and Handling

As with any laboratory chemical, proper safety precautions are mandatory. Based on data for structurally related compounds like 2-chloro-5-methoxypyridine, this compound should be handled with care[8].

- Hazards: Likely to be harmful if swallowed, cause skin irritation, and cause serious eye irritation. May also cause respiratory irritation[8][9].
- Personal Protective Equipment (PPE): Always use a lab coat, safety glasses, and chemical-resistant gloves. All manipulations should be performed within a certified chemical fume hood.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials.

Conclusion

2-Chloro-5-methoxy-3-methylpyridine represents a chemical building block with significant untapped potential. Its trifunctional substitution pattern provides a rich platform for synthetic diversification. Through a detailed examination of its molecular structure, predicted spectroscopic properties, and a logical synthetic strategy, this guide equips researchers and drug development professionals with the foundational knowledge required to explore its utility. The strategic positioning of its reactive chloro group, combined with the modulating effects of its methoxy and methyl substituents, makes it an attractive starting point for the synthesis of the next generation of pharmaceuticals, agrochemicals, and advanced materials.

References

- PubChem, National Institutes of Health. 2-Chloro-5-methoxypyridine. [Link]
- PubChem, National Institutes of Health. 2-Chloro-3-methoxy-5-nitropyridine. [Link]

© 2026 BenchChem. All rights reserved.

- Google Patents.
- SciSpace. Synthesis method of 2-chloro-5-chloromethylpyridine (2018). [Link]
- Sihauli Chemicals Pvt Ltd. 2-Chloro-5-methylpyridine Manufacturer & Exporter from India. [Link]
- Angene. The Chemistry Behind 2-Bromo-3-chloro-5-methylpyridine: Synthesis and Applications. [Link]
- ResearchGate. (PDF) 2-Chloro-5-(chloromethyl)pyridine. [Link]
- Google Patents.
- National Institutes of Health. Synthesis and Biological Activity of 2-Chloro-8-methoxy-5-methyl-5H-indolo [2,3-b] Quinoline for the Treatment of Colorectal Cancer by Modulating PI3K/AKT/mTOR Pathways. [Link]

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Sources

- 1. 2-chloro-5-Methoxy-3-Methylpyridine | 74650-70-7 [chemicalbook.com]
- 2. researchgate.net [researchgate.net]
- 3. US4612377A - Preparation of 2-chloro-5-methylpyridine - Google Patents [patents.google.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. Synthesis and Biological Activity of 2-Chloro-8-methoxy-5-methyl-5H-indolo [2,3-b] Quinoline for the Treatment of Colorectal Cancer by Modulating PI3K/AKT/mTOR Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 6. 2-Chloro-5-(chloromethyl)pyridine | 70258-18-3 [chemicalbook.com]
- 7. 2-Chloro-5-methylpyridine Manufacturer & Exporter from India - Sihauli Chemicals Private Limited [sihaulichemicals.com]

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- 8. 2-Chloro-5-methoxypyridine | C6H6ClNO | CID 15169000 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 2-Chloro-3-methoxy-5-nitropyridine | C6H5ClN2O3 | CID 23456152 - PubChem [pubchem.ncbi.nlm.nih.gov]
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